One-pot synthesis of cyclopropyl ketones via Weinreb amide intermediate

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Compound of Interest

Compound Name:	*N-methoxy-N,1-dimethylcyclopropane-1-carboxamide*
CAS No.:	*608537-49-1*
Cat. No.:	*B2846733*

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Application Note: High-Fidelity One-Pot Synthesis of Cyclopropyl Ketones via Weinreb Amide Intermediate

Executive Summary

Cyclopropyl ketones are privileged pharmacophores in modern drug discovery, serving as metabolic blockers and conformationally restricted linkers in varying therapeutic classes (e.g., antivirals, kinase inhibitors). Standard synthesis often involves the isolation of intermediates, leading to yield erosion and extended processing times.

This Application Note details a robust, telescoped "one-pot" protocol for converting carboxylic acids directly to cyclopropyl ketones. By leveraging the Weinreb amide (

-methoxy-

-methylamide) as a transient intermediate, this method circumvents the classic "over-addition"

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problem associated with Grignard reagents, ensuring high chemoselectivity for the ketone over the tertiary alcohol.

Scientific Foundation & Mechanism

The "Over-Addition" Challenge

Direct addition of cyclopropylmagnesium bromide (cPrMgBr) to acid chlorides or esters typically results in tertiary alcohols. The highly reactive ketone intermediate formed after the first addition is more electrophilic than the starting material, inviting a second nucleophilic attack.

The Weinreb Solution

The Weinreb amide circumvents this by forming a stable five-membered chelated intermediate upon nucleophilic attack. The magnesium atom of the Grignard reagent coordinates between the carbonyl oxygen and the methoxy oxygen of the amide. This rigid tetrahedral complex prevents the collapse of the intermediate to a ketone under reaction conditions.[1] The ketone is only liberated upon acidic quench, effectively "masking" the carbonyl group from further reaction.

Mechanistic Pathway

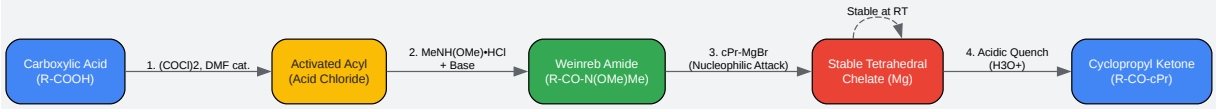

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Figure 1: The mechanistic flow from acid activation to the stable metal-chelated intermediate, preventing over-addition.

Experimental Protocol

Objective: Synthesis of Cyclopropyl-(4-chlorophenyl)methanone (Model Substrate). Scale: 10 mmol (scalable to 100 mmol).

Reagents & Materials

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Reagent	Equiv.	Role	Critical Attribute
4-Chlorobenzoic Acid	1.0	Substrate	Dry, high purity
Oxalyl Chloride	1.2	Activator	Freshly distilled/opened
DMF	0.05	Catalyst	Anhydrous
-Dimethylhydroxylamine HCl	1.1	Amine Source	Hygroscopic; keep dry
Triethylamine (Et N)	2.2	Base	Dry over KOH/Sieves
Cyclopropylmagnesium Bromide	1.3 - 2.0*	Nucleophile	0.5-1.0 M in THF
Dichloromethane (DCM)	Solvent	Anhydrous	<50 ppm H O

*Note: If amine salts are not filtered, extra Grignard (up to 2.5 equiv) may be required to neutralize the ammonium salts formed in situ.

Step-by-Step Procedure

Step 1: In Situ Activation (Acid Chloride Formation)

- Charge a flame-dried 100 mL round-bottom flask (RBF) with 4-chlorobenzoic acid (1.57 g, 10 mmol) and anhydrous DCM (30 mL).
- Add catalytic DMF (2 drops).
- Cool to 0°C under N atmosphere.

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- Add Oxalyl Chloride (1.0 mL, 12 mmol) dropwise over 10 minutes. Caution: Gas evolution (CO, CO

  , HCl).

- Allow to warm to Room Temperature (RT) and stir for 2 hours until gas evolution ceases and the solution is clear.

- Optional but Recommended: Concentrate in vacuo to remove excess oxalyl chloride/HCl, then redissolve in anhydrous DCM (30 mL). This minimizes Grignard consumption later.

Step 2: Weinreb Amide Formation

- Cool the acid chloride solution to 0°C.

- Add

  -Dimethylhydroxylamine hydrochloride (1.07 g, 11 mmol).

- Add Triethylamine (3.1 mL, 22 mmol) dropwise. Exothermic.

- Stir at RT for 1 hour. Monitor by TLC (conversion of acid chloride to amide).

Step 3: Telescoped Grignard Addition

- Cool the mixture to -20°C (Ice/Salt bath or Cryocooler). Note: Lower temperatures are safer for selectivity but 0°C is often sufficient for Weinreb amides.

- Add Cyclopropylmagnesium bromide (0.5 M in THF) dropwise.

  - Stoichiometry Alert: If you did not remove the Et

    N•HCl salts via filtration, they will protonate the Grignard. In this "true one-pot" scenario, add 2.5 equiv of Grignard. If you filtered salts, 1.3 equiv is sufficient.

- Stir for 45 minutes at 0°C. The stable chelate prevents over-reaction.

Step 4: Quench and Workup

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- Quench carefully with 1M HCl (cold) or saturated NH

  Cl solution.

  - Mechanism:[1][2][3][4][5][6] This hydrolyzes the Mg-chelate, releasing the ketone.
- Extract with DCM (3 x 20 mL).
- Wash combined organics with Brine, dry over MgSO

  , and concentrate.
- Purify via silica gel chromatography (Hexanes/EtOAc).

Critical Process Parameters (CPP) & Troubleshooting

Decision Tree for Optimization

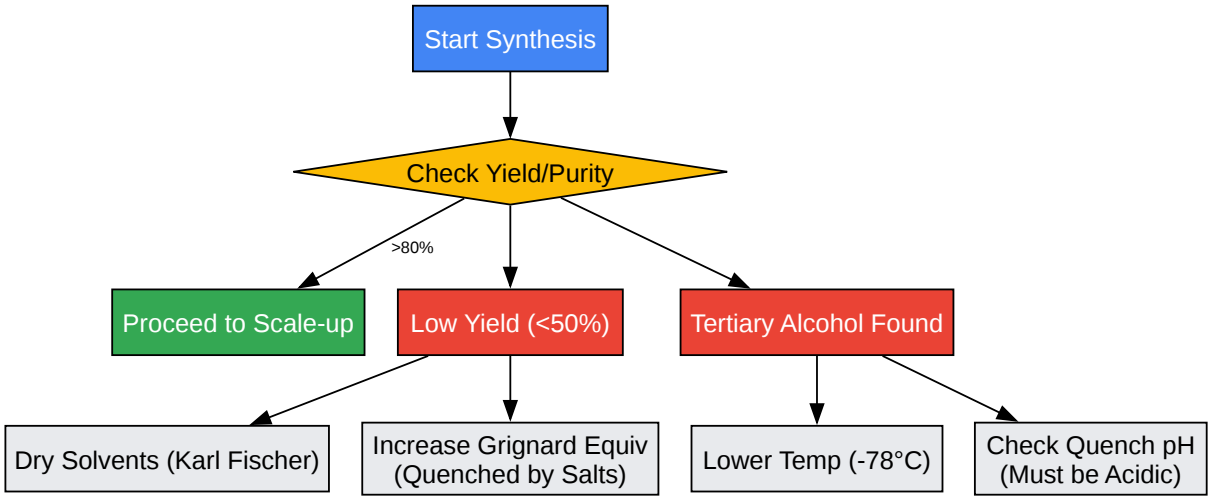

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Figure 2: Troubleshooting logic for common failure modes in Weinreb synthesis.

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Comparative Analysis of Activation Methods

Method	Reagents	Pros	Cons
Acid Chloride (Recommended)	(COCl) or SOCl	Cleanest intermediate; high yield.	Generates acidic gas; requires ventilation.
CDI Coupling	1,1'-Carbonyldiimidazole	Mild conditions; no acidic gas.	Fatal Flaw for One-Pot: Imidazole byproduct consumes Grignard. Requires isolation.
Mixed Anhydride	ClCO Et / NMM	Fast activation.	Carbonate byproducts can compete for Grignard.

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